

Personal protective equipment for handling Boc-4-nitro-D-phenylalanine

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Compound of Interest

Compound Name: Boc-4-nitro-D-phenylalanine

Cat. No.: B558660

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Essential Safety and Handling Guide for Boc-4-nitro-D-phenylalanine

For researchers and scientists engaged in drug development, the safe handling of chemical reagents is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Boc-4-nitro-D-phenylalanine**, ensuring a secure laboratory environment.

Chemical Profile:

Property	Value
Chemical Name	N-(tert-Butoxycarbonyl)-4-nitro-D-phenylalanine
CAS Number	61280-75-9
Appearance	Solid
Hazard Classification	Not classified as hazardous under 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200)[1]

While **Boc-4-nitro-D-phenylalanine** is not classified as hazardous, it is crucial to adhere to standard laboratory safety protocols due to the presence of a nitro functional group, which can be found in shock-sensitive compounds.[2][3][4]

Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **Boc-4-nitro-D-phenylalanine**.

Body Part	Recommended PPE
Eyes/Face	Safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield may be necessary for splash hazards. [1] [5]
Skin	Chemical-resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected for integrity before each use. [1] [2] [5] [6]
Respiratory	Not required under normal use conditions with adequate ventilation. If dust formation is significant, use a NIOSH-approved respirator. [1] [5]

Emergency Procedures

Immediate and appropriate action during an emergency can significantly mitigate harm.

First Aid Measures:

Exposure Route	First Aid Protocol
Inhalation	Move the individual to fresh air. Seek medical attention if symptoms occur.[1]
Skin Contact	Immediately wash the affected area with plenty of water for at least 15 minutes.[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Seek medical attention if symptoms occur.[1]

Spill Response:

In the event of a spill, follow these procedures to ensure safety and proper cleanup.

Spill Size	Containment and Cleanup Procedure
Small Spill	Wear appropriate PPE. Sweep up the solid material, avoiding dust formation, and place it in a suitable, labeled container for disposal.[1][7]
Large Spill	Evacuate the area and ensure adequate ventilation. Prevent the material from entering drains. Collect the spilled material and place it in a designated waste container.[5][7]

Handling and Disposal

Safe Handling and Storage:

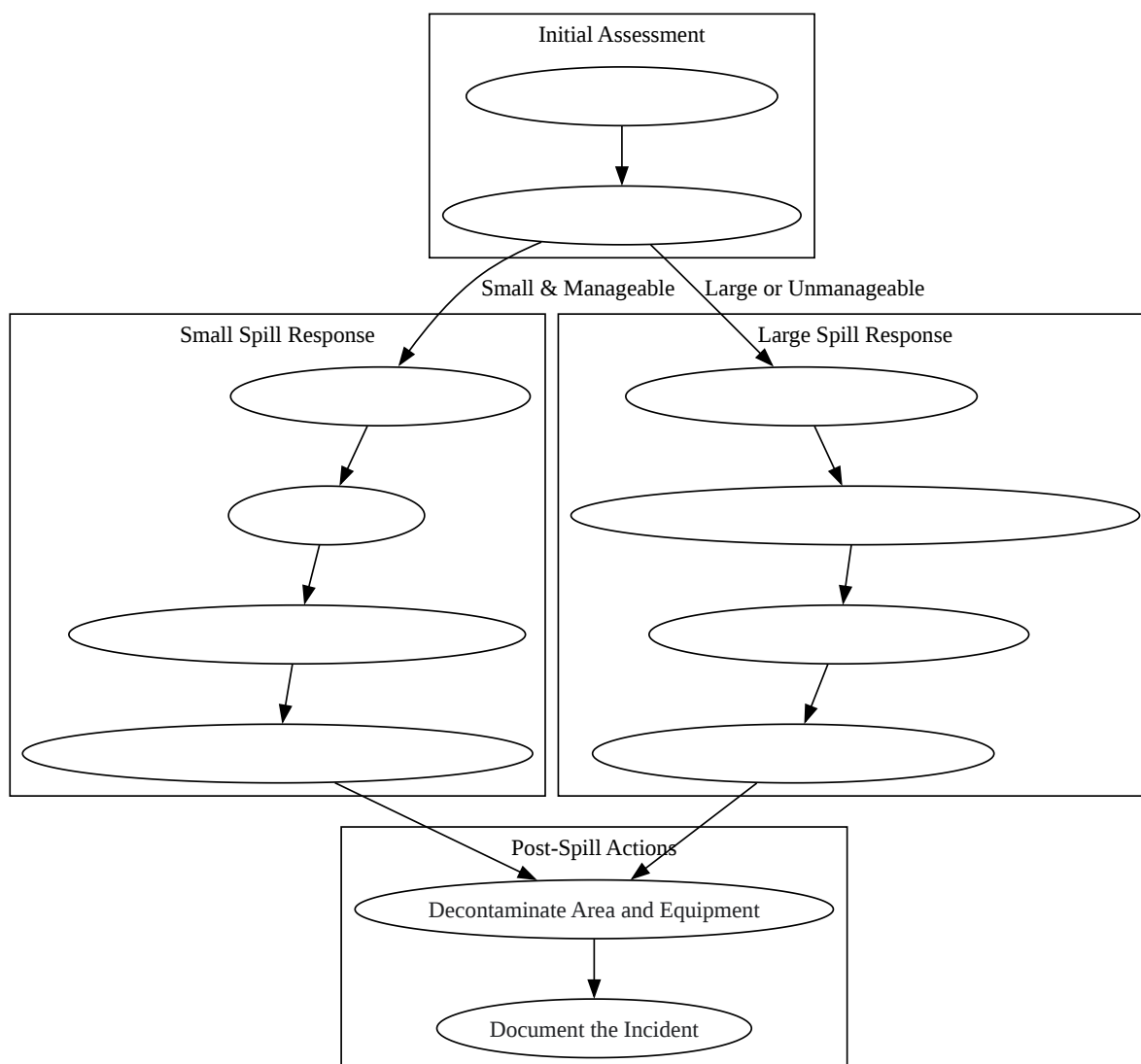
- Handling: Handle in a well-ventilated area.[5] Avoid contact with skin, eyes, and clothing, and prevent dust formation.[1][5]

- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[5]
Refrigeration is recommended.[1]

Disposal Plan:

Dispose of chemical waste in accordance with local, regional, and national regulations.[1][8]

Uncontaminated solid waste should be collected in a labeled, sealed container.[9] Materials contaminated with the compound, such as gloves and weighing paper, should be disposed of as chemical waste.[9]



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